

Spectroscopic Profile of Ethenyltriphenylphosphonium Bromide: A Technical Guide

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Compound of Interest

Compound Name: *Vinyltriphenylphosphonium bromide*

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This technical guide provides a comprehensive overview of the spectroscopic data for ethenyltriphenylphosphonium bromide, a key reagent in various organic syntheses. The document is intended for researchers, scientists, and professionals in the field of drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral characteristics.

Summary of Spectroscopic Data

The following tables summarize the key quantitative data from the ^1H NMR, ^{13}C NMR, and IR spectroscopy of ethenyltriphenylphosphonium bromide, also known as triphenylvinylphosphonium bromide or Schweizer's Reagent.^[1] This data is crucial for the identification and characterization of this compound.

Table 1: ^1H NMR Spectroscopic Data for Ethenyltriphenylphosphonium Bromide

Chemical Shift (ppm)	Multiplicity	Assignment
8.076	m	Aromatic Protons
7.873	m	Aromatic Protons
7.76	m	Aromatic Protons
7.70	m	Aromatic Protons
7.208	m	Vinyl Proton
6.206	m	Vinyl Protons

Solvent: Not specified in the source. Data from ChemicalBook.[2]

Table 2: ¹³C NMR Spectroscopic Data for Ethenyltriphenylphosphonium Bromide

Chemical Shift (ppm)	Assignment
Data not numerically available in the search results. A spectrum is available in the referenced database.	
	Aromatic and Vinyl Carbons

Solvent: Chloroform-d. Instrument: Varian CFT-20. Data from SpectraBase.[3]

Table 3: Infrared (IR) Spectroscopic Data for Ethenyltriphenylphosphonium Bromide

Technique	Key Absorptions
Attenuated Total Reflectance (ATR-IR)	Data on specific absorption bands is available in the referenced database.

Instrument: Bruker Tensor 27 FT-IR. Data from SpectraBase.[4]

Experimental Protocols

The spectroscopic data presented in this guide are obtained through standard analytical techniques. While specific parameters for the cited data are limited, a general experimental

protocol for the synthesis and subsequent spectroscopic analysis of ethenyltriphenylphosphonium bromide is outlined below.

Synthesis of Ethenyltriphenylphosphonium Bromide

A common method for the preparation of ethenyltriphenylphosphonium bromide involves the reaction of triphenylphosphine with a suitable vinyl halide, such as vinyl bromide. A detailed procedure can be found in established resources like Organic Syntheses.[5] The general steps include:

- Reaction of triphenylphosphine with an excess of the vinyl halide in a suitable solvent (e.g., benzene or toluene) under an inert atmosphere.
- The reaction mixture is typically heated to facilitate the formation of the phosphonium salt.
- The resulting precipitate of ethenyltriphenylphosphonium bromide is then isolated by filtration.
- The crude product is purified by recrystallization from an appropriate solvent system to yield the final, pure compound.

NMR Spectroscopy

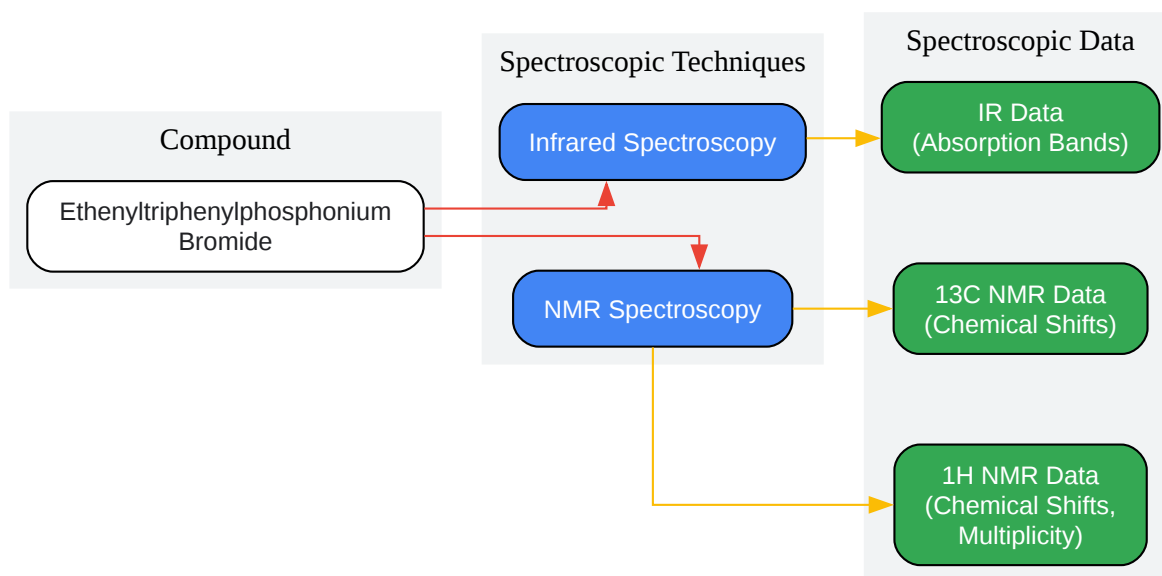
^1H and ^{13}C NMR spectra are recorded on a standard NMR spectrometer. The sample is prepared by dissolving a small amount of ethenyltriphenylphosphonium bromide in a deuterated solvent, such as deuteriochloroform (CDCl_3), and transferring the solution to an NMR tube. Tetramethylsilane (TMS) is commonly used as an internal standard.

Infrared Spectroscopy

The IR spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer. The Attenuated Total Reflectance (ATR) technique is a common method for solid samples, where the sample is placed in direct contact with the ATR crystal. Alternatively, a potassium bromide (KBr) pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing the mixture into a transparent disk.

Logical Workflow of Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic characterization of ethenyltriphenylphosphonium bromide.



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Caption: Workflow for the spectroscopic analysis of ethenyltriphenylphosphonium bromide.

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